

Troubleshooting BIO 1211 insolubility in aqueous buffers

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Compound of Interest

Compound Name: *BIO 1211*

Cat. No.: *B7909954*

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Technical Support Center: BIO 1211

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing insolubility issues with **BIO 1211** in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is **BIO 1211** and what are its general solubility properties?

A1: **BIO 1211** is a selective, high-affinity $\alpha 4\beta 1$ integrin inhibitor. It is a peptide mimetic with the sequence MPUPA-LDVP. Based on its structure, which includes an aspartic acid residue and a free C-terminus, **BIO 1211** is considered an acidic peptide mimetic and is expected to be more soluble in neutral to basic aqueous solutions.

Q2: What is the reported solubility of **BIO 1211**?

A2: The reported solubility of **BIO 1211** varies depending on the solvent. The table below summarizes the available data.

Solvent	Reported Solubility	Source
Water	Up to 2 mg/mL	Multiple Suppliers
0.2M Phosphate Buffered Saline (PBS)	Up to 2 mg/mL	Supplier Data
Dimethyl Sulfoxide (DMSO)	Up to 250 mg/mL	Supplier Data
10% DMSO in 90% (20% SBE- β -CD in saline)	≥ 2.08 mg/mL	Supplier Data
10% DMSO in 90% corn oil	≥ 2.08 mg/mL	Supplier Data

Q3: Why is my **BIO 1211** not dissolving in my aqueous buffer?

A3: Insolubility of **BIO 1211** in aqueous buffers can be due to several factors:

- pH of the buffer: As an acidic peptide mimetic, **BIO 1211** is more soluble at neutral to slightly basic pH. If your buffer is acidic, the compound may be less soluble.
- Concentration: You may be trying to dissolve **BIO 1211** at a concentration higher than its solubility limit in that specific buffer.
- Ionic strength of the buffer: High salt concentrations can sometimes decrease the solubility of peptides.
- Temperature: Solubility can be temperature-dependent.

Q4: Is it recommended to use organic co-solvents?

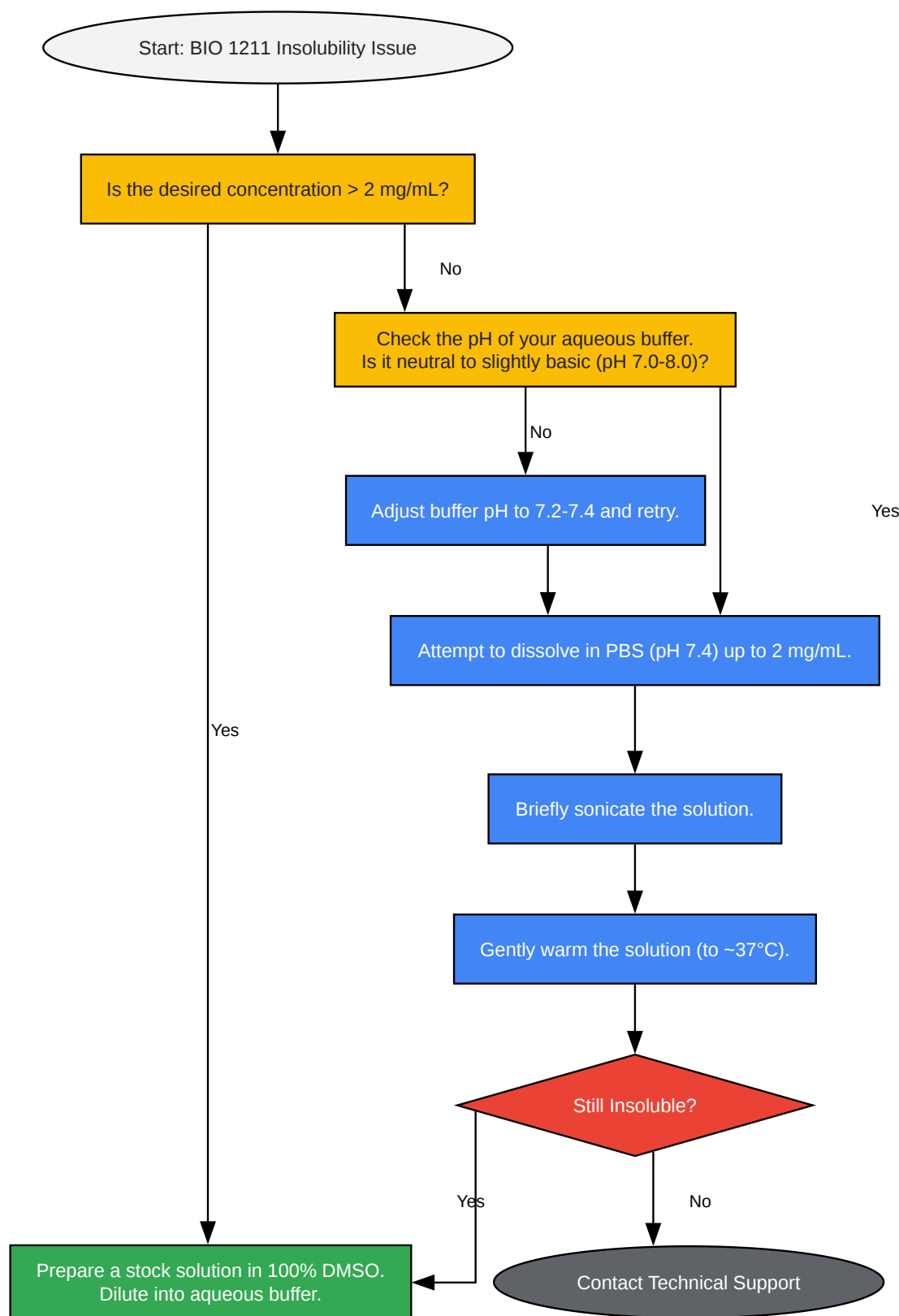
A4: Yes, for concentrations higher than what is achievable in aqueous buffers alone, using a co-solvent like DMSO is recommended. Prepare a high-concentration stock solution in 100% DMSO and then dilute it into your aqueous experimental buffer. Ensure the final concentration of the organic solvent is low enough not to affect your experimental system (typically $\leq 1\%$ DMSO).

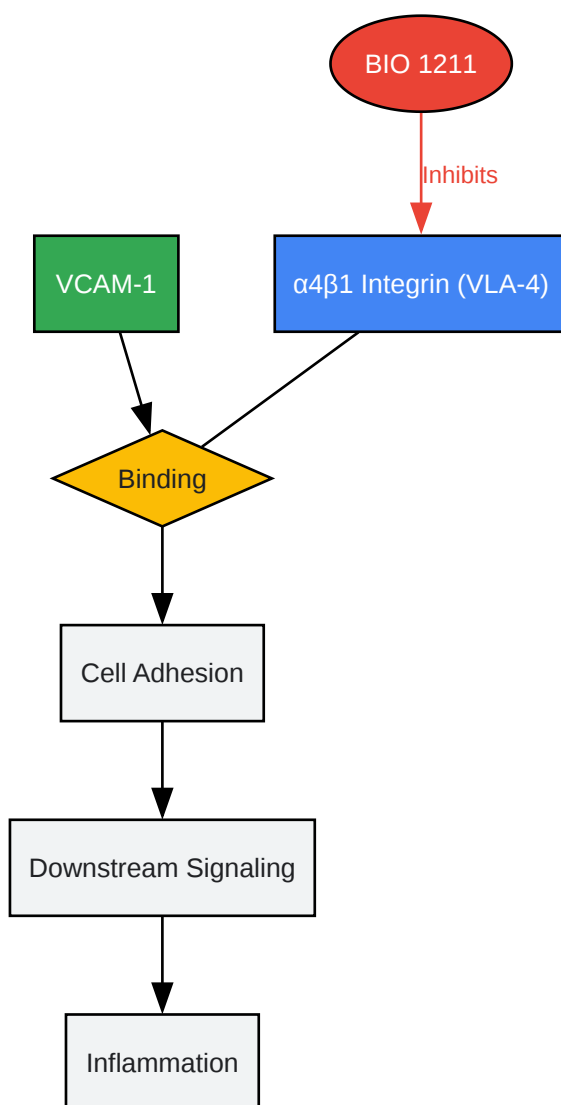
Troubleshooting Guide

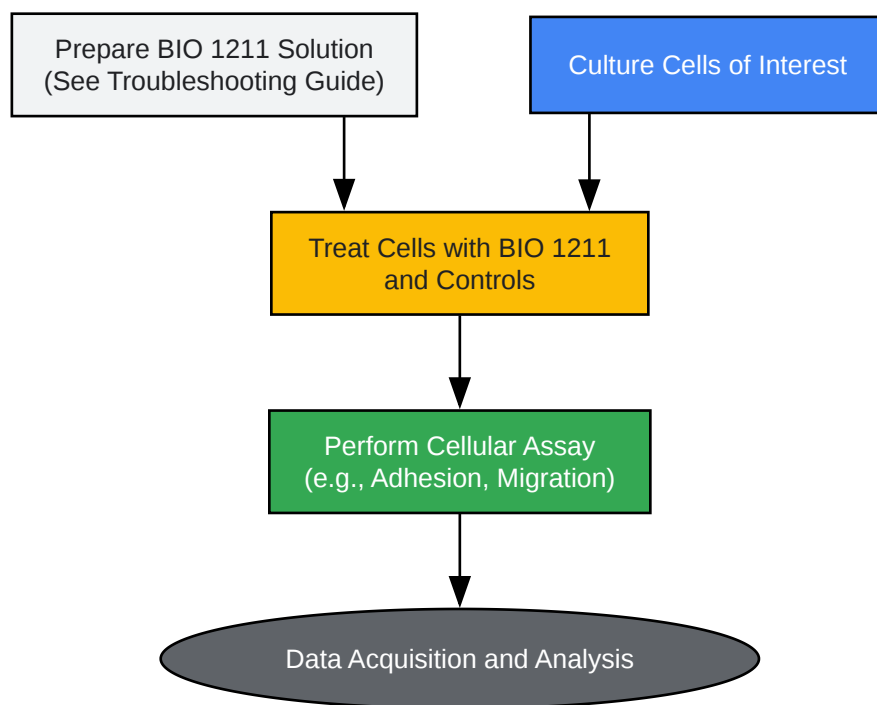
This guide provides a step-by-step approach to troubleshoot and resolve **BIO 1211** insolubility issues.

Issue: BIO 1211 does not dissolve or forms a precipitate in my aqueous buffer.

Troubleshooting Workflow:







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